

Methoxyperfluorobutane: A Technical Guide to Synonyms, Trade Names, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methoxyperfluorobutane

Cat. No.: B062403

[Get Quote](#)

Introduction

Methoxyperfluorobutane, a hydrofluoroether (HFE), is a versatile fluid utilized across a range of scientific and industrial applications. This technical guide provides a comprehensive overview of its synonyms, trade names, physicochemical properties, and key experimental applications, with a focus on its relevance to researchers, scientists, and professionals in drug development. **Methoxyperfluorobutane** is recognized for its favorable environmental and safety profile, positioning it as a viable alternative to ozone-depleting substances and compounds with high global warming potential.

Synonyms and Chemical Identity

Methoxyperfluorobutane is a mixture of two inseparable isomers, which are considered to have essentially identical properties.^[1] The primary chemical synonyms and identifiers are detailed below:

- Chemical Name: Methoxy-nonafluorobutane
- Isomeric Composition:
 - Methyl nonafluoroisobutyl ether: $(\text{CF}_3)_2\text{CFCH}_2\text{OCH}_3$ (approximately 60%)
 - Methyl nonafluorobutyl ether: $\text{CF}_3\text{CF}_2\text{CF}_2\text{CF}_2\text{OCH}_3$ (approximately 40%)
- CAS Numbers:

- Mixture: 163702-07-6 and 163702-08-7
- Methyl nonafluorobutyl ether: 163702-07-6
- Methyl nonafluoroisobutyl ether: 163702-08-7
- Other Synonyms: Nonafluorobutyl methyl ether, Methyl perfluorobutyl ether, Perfluorobutyl methyl ether.[\[2\]](#)[\[3\]](#)

Trade Names and Replacements

The most widely recognized trade name for **methoxyperfluorobutane** is HFE-7100. Historically, this product was predominantly manufactured by 3M™ under the name Novec™ 7100 Engineered Fluid. However, 3M has phased out the production of Novec™ fluids.[\[4\]](#) Consequently, several companies now offer direct, chemically equivalent replacements.

Table 1: Common Trade Names and Replacements for **Methoxyperfluorobutane**

Trade Name	Manufacturer/Supplier	Notes
Novec™ 7100	3M™ (discontinued)	The original and most widely known trade name.
BestSolv® 7100	Best Technology	Marketed as an exact molecule replacement for Novec™ 7100. [5]
ETI 7100	Enviro Tech International, Inc.	An exact-isomer replacement for Novec™ 7100. [6]
Promosolv™ DR3	Inventec Performance Chemicals	A drop-in replacement for Novec™ 7100. [7]
Samsol™ HFE71 FP	Samuel Banner Chemicals	A chemically equivalent alternative to Novec™ 7100. [7]
MicroCare™ HFE7100	MicroCare LLC	A chemically equivalent fluid to 3M™ Novec™ 7100.

Physicochemical Properties

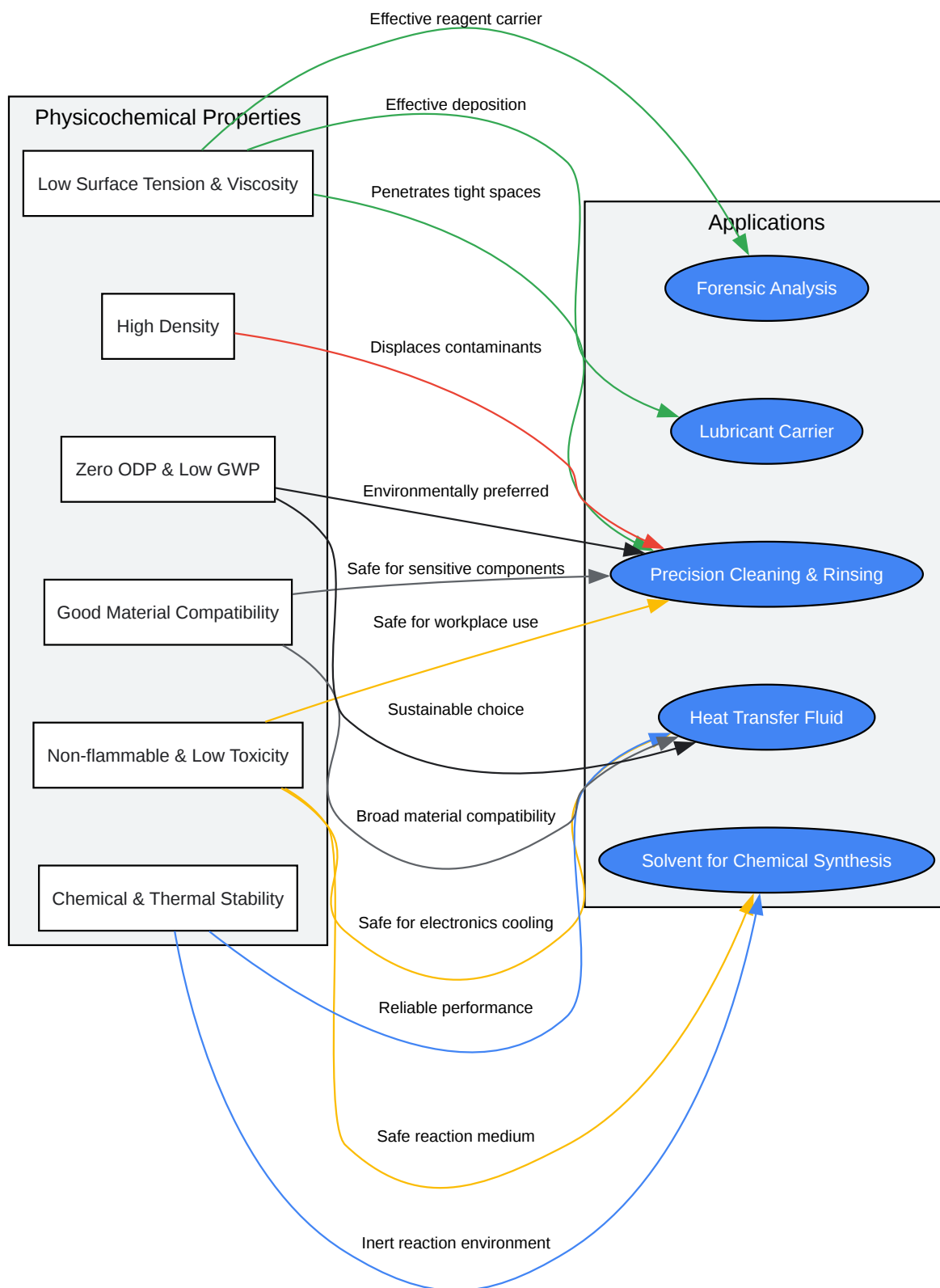
The unique combination of physicochemical properties of **methoxyperfluorobutane** makes it suitable for a variety of specialized applications.

Table 2: Physicochemical Properties of **Methoxyperfluorobutane** (HFE-7100)

Property	Value
Molecular Formula	C ₅ H ₃ F ₉ O
Molecular Weight	250.06 g/mol [2][8]
Appearance	Clear, colorless liquid[8][9]
Odor	Low odor/Slight, ethereal[9][10]
Boiling Point	61 °C[11]
Melting Point	-135 °C[2][8]
Density (at 25 °C)	1.52 g/mL[12]
Vapor Pressure (at 25 °C)	202 mmHg[11]
Surface Tension (at 25 °C)	13.6 dynes/cm[11]
Viscosity (kinematic, at 25 °C)	0.45 centistokes
Solubility of Water in Solvent	95 ppmw[11]
Solubility in Water	12 ppmw[10]
Ozone Depletion Potential (ODP)	0[11]
Global Warming Potential (GWP, 100-yr ITH)	320[11]
VOC Status (US EPA)	Exempt[5]
Flash Point	None[11]

Logical Relationship between Properties and Applications

The inherent properties of **methoxyperfluorobutane** directly inform its utility in various applications. The following diagram illustrates these relationships.



[Click to download full resolution via product page](#)

Relationship between HFE-7100's properties and its applications.

Experimental Protocols

Methoxyperfluorobutane's unique properties make it a valuable tool in various laboratory and industrial processes. Detailed below are protocols for some of its key applications.

Vapor Degreasing for Precision Cleaning

Vapor degreasing is a highly effective method for cleaning sensitive components, such as medical devices and electronics, to a high degree of cleanliness. HFE-7100 is well-suited for this application due to its non-flammability, low surface tension, and material compatibility.^[1]

Objective: To remove contaminants (e.g., oils, greases, particulates) from a solid substrate.

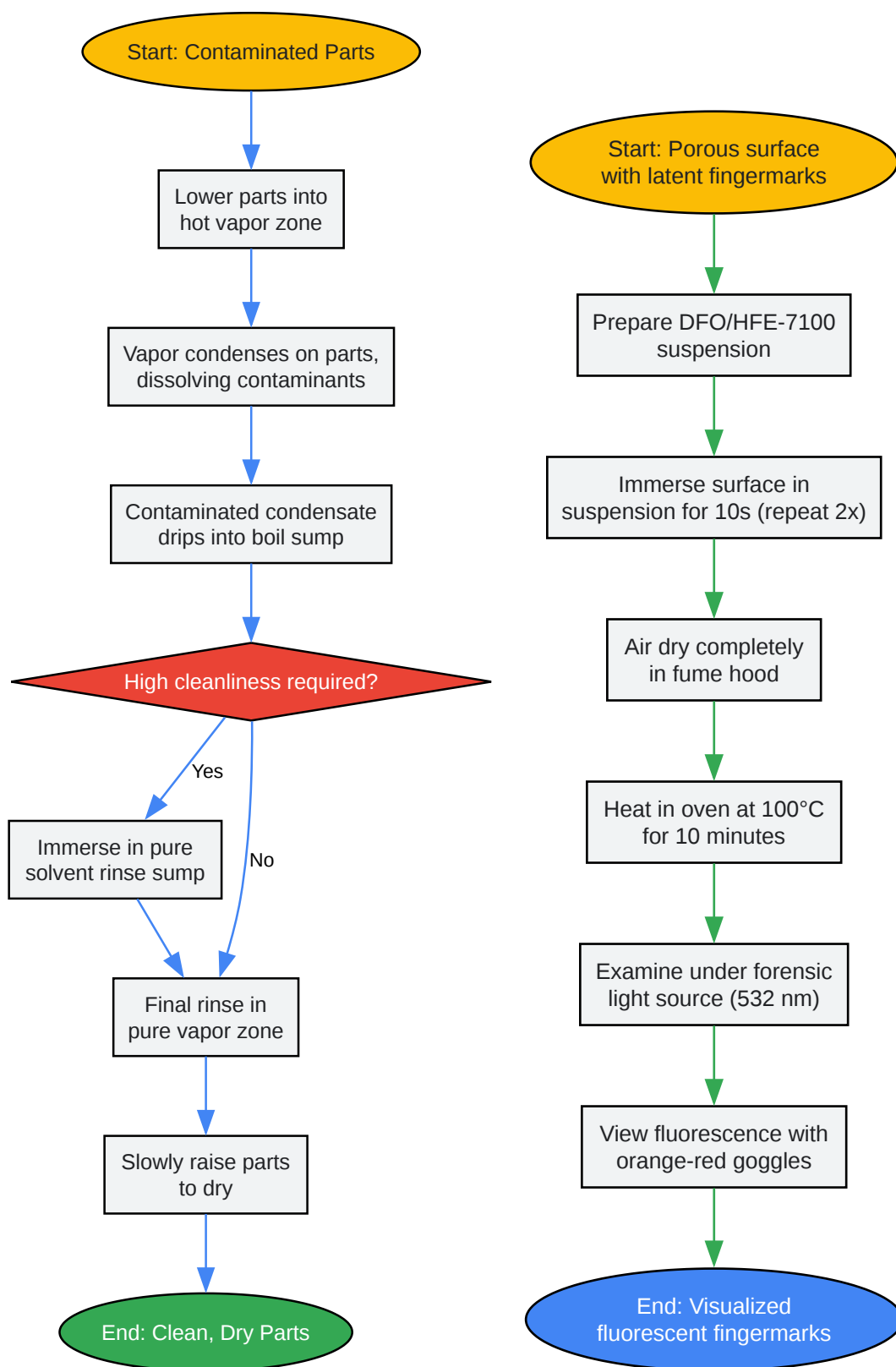
Materials:

- Vapor degreaser unit (with boil sump and rinse sump)
- **Methoxyperfluorobutane** (HFE-7100)
- Contaminated parts to be cleaned
- Personal Protective Equipment (PPE): safety glasses, gloves

Protocol:

- **System Preparation:** Ensure the vapor degreaser is clean and functioning correctly. Fill the boil sump with HFE-7100 to the recommended level.
- **Heating:** Turn on the heater for the boil sump. The solvent will begin to boil and create a vapor zone above the sumps. Cooling coils at the top of the unit will condense the vapor, maintaining the vapor zone and preventing solvent loss.
- **Vapor Cleaning:** Place the contaminated parts in a basket and lower them into the vapor zone. The hot vapor will condense on the cooler parts, dissolving the contaminants. This condensate then drips back into the boil sump.

- Rinse (Optional): For higher cleanliness, the parts can be immersed in the rinse sump, which contains pure, distilled solvent.
- Final Vapor Rinse and Drying: Raise the parts back into the vapor zone for a final rinse with pure condensed solvent.
- Removal: Slowly lift the parts out of the vapor zone, allowing them to dry completely before removal from the degreaser. The parts will emerge clean, dry, and spot-free.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. besttechnologyinc.com [besttechnologyinc.com]
- 2. bestsolvent.com [bestsolvent.com]
- 3. multimedia.3m.com [multimedia.3m.com]
- 4. Avens Publishing Group - A New DFO Method for Developing Latent Fingermarks on Thermal Paper [avensononline.org]
- 5. polymer.chem.cmu.edu [polymer.chem.cmu.edu]
- 6. HFE-7100 Mixture [puretecs.de]
- 7. Synthetic Routes to Arylsulfonyl Fluorides | MDPI [mdpi.com]
- 8. microcare.com [microcare.com]
- 9. acota.co.uk [acota.co.uk]
- 10. sds.chemtel.net [sds.chemtel.net]
- 11. researchgate.net [researchgate.net]
- 12. luxembourg-bio.com [luxembourg-bio.com]
- To cite this document: BenchChem. [Methoxyperfluorobutane: A Technical Guide to Synonyms, Trade Names, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b062403#methoxyperfluorobutane-synonyms-and-trade-names-e-g-hfe-7100>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com